

3-Cyclopropylprop-2-yn-1-ol molecular weight and formula

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Compound of Interest

Compound Name: 3-Cyclopropylprop-2-yn-1-ol

Cat. No.: B1351166

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Physicochemical Data Summary

The essential molecular details of **3-Cyclopropylprop-2-yn-1-ol** are presented below. This information is critical for a variety of applications, including stoichiometric calculations in chemical reactions, determination of molar concentration for biological assays, and interpretation of analytical data.

Property	Value
Molecular Formula	C ₆ H ₈ O[1]
Molecular Weight	96.13 g/mol [1]

The molecular formula, C₆H₈O, indicates that each molecule of **3-Cyclopropylprop-2-yn-1-ol** is composed of six carbon atoms, eight hydrogen atoms, and one oxygen atom.[1] The molecular weight of 96.13 g/mol is derived from the sum of the atomic weights of these constituent atoms.[1]

As this technical guide focuses solely on the molecular weight and formula of **3-Cyclopropylprop-2-yn-1-ol**, detailed experimental protocols and signaling pathway diagrams are not applicable to the scope of this document.

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References

- 1. 3-Cyclopropylprop-2-yn-1-ol | C₆H₈O | CID 2793757 - PubChem [pubchem.ncbi.nlm.nih.gov]
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